

3-Decanamine CAS number and molecular formula

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Compound of Interest

Compound Name: 3-Decanamine

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An In-depth Technical Guide to 3-Decanamine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Decanamine**, a long-chain aliphatic amine. Due to the limited availability of in-depth experimental data specifically for **3-Decanamine**, this document also includes relevant information on its isomer, 1-Decanamine (decylamine), to provide a broader context for the properties and potential applications of this class of compounds. This guide covers the fundamental chemical and physical properties, potential synthesis routes, reactivity, and toxicological information. The content is structured to be a valuable resource for professionals in research, development, and drug discovery.

Chemical Identity and Properties

3-Decanamine is an organic compound with a ten-carbon backbone and an amine group located at the third carbon position. Its chemical structure and properties are summarized below.

Molecular Formula: $C_{10}H_{23}N$ ^[1]^[2]

CAS Numbers:

- **3-Decanamine:** 4088-36-2^[2], 67232-53-5^[3]

- 1-Decanamine (Decylamine): 2016-57-1[4]
- 5-Decanamine: 86217-83-6[5]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3-Decanamine** and its isomer, 1-Decanamine. Much of the available data for **3-Decanamine** is computed, while more experimental data is available for 1-Decanamine.

Property	3-Decanamine	1-Decanamine (Decylamine)
Molecular Weight	157.30 g/mol [1]	157.30 g/mol [4]
IUPAC Name	decan-3-amine[1]	decan-1-amine[4]
Appearance	-	Clear, colorless to very slight yellow liquid with an ammonia-like odor[6][7]
Boiling Point	-	216-218 °C[7]
Melting Point	-	12-14 °C[7]
Density	-	0.787 g/mL at 25 °C[7]
Refractive Index	-	n _{20/D} 1.436[7]
Flash Point	-	85 °C[6]
pKa (Predicted)	10.93 ± 0.19[2]	-
XLogP3-AA	3.7[1]	4.2[4]
Solubility	-	Insoluble in water; soluble in chloroform, ethyl acetate, ethanol, ether, acetone, and benzene[7]

Synthesis of Decanamines

While specific experimental protocols for the synthesis of **3-Decanamine** are not readily available in the reviewed literature, a common method for the synthesis of aliphatic amines is reductive amination. The following is a representative protocol for the synthesis of 1-Decanamine from decanal, which illustrates a general approach that could be adapted for 3-decanone to produce **3-Decanamine**.

Example Experimental Protocol: Reductive Amination for 1-Decanamine Synthesis

This protocol is based on the general principles of reductive amination.

Materials:

- Decanal
- Ammonia source (e.g., ammonia in ethanol, ammonium acetate)
- Reducing agent (e.g., sodium borohydride, sodium triacetoxyborohydride)
- Anhydrous solvent (e.g., methanol, dichloromethane)
- Glacial acetic acid (if using a less reactive amine source)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Standard laboratory glassware for organic synthesis
- Magnetic stirrer and heating mantle

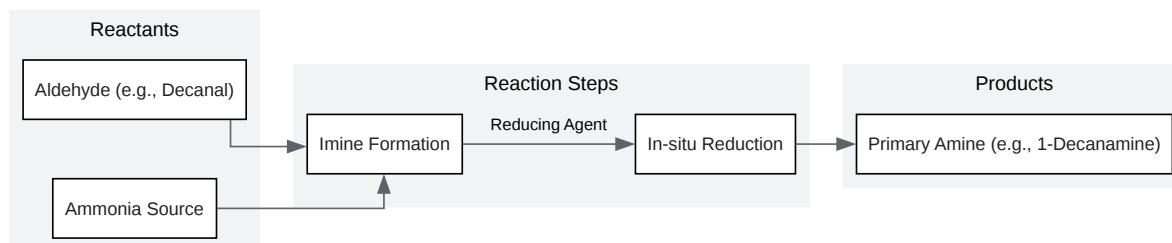
Procedure:

- In a round-bottom flask, dissolve decanal in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Add the ammonia source to the solution. If necessary, add a catalytic amount of glacial acetic acid to facilitate imine formation.

- Stir the mixture at room temperature for a designated period (e.g., 1-2 hours) to allow for the formation of the imine intermediate.
- Cool the reaction mixture in an ice bath.
- Slowly add the reducing agent portion-wise, maintaining a low temperature.
- After the addition is complete, allow the reaction to warm to room temperature and stir overnight.
- Quench the reaction by carefully adding water or a dilute acid solution.
- Extract the aqueous layer with an organic solvent (e.g., diethyl ether, ethyl acetate).
- Combine the organic extracts and wash with brine.
- Dry the organic layer over an anhydrous drying agent, filter, and concentrate the solvent under reduced pressure.
- The crude product can be purified by distillation or column chromatography.

Synthesis Pathway Diagram

The following diagram illustrates the general logical flow of a reductive amination reaction for the synthesis of a primary amine from an aldehyde.



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Caption: Logical workflow for the synthesis of a primary amine via reductive amination.

Reactivity and Toxicology

Chemical Reactivity

Decanamines, as primary aliphatic amines, exhibit typical reactivity for this class of compounds.

- Basicity: The lone pair of electrons on the nitrogen atom makes decanamines basic. They react with acids in exothermic reactions to form ammonium salts.
- Nucleophilicity: The nitrogen atom is nucleophilic and can react with electrophiles.
- Incompatibilities: Decanamines may be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.^[8] Flammable gaseous hydrogen may be generated in combination with strong reducing agents, such as hydrides.^[8] They can absorb carbon dioxide from the air.^[7]

Toxicological Information

Detailed toxicological data for **3-Decanamine** is not available. However, information for 1-Decanamine provides an indication of the potential hazards associated with this class of compounds.

- General Hazards: 1-Decanamine is considered corrosive and can cause eye and skin burns. ^[6] It is harmful if swallowed or absorbed through the skin.^[6] It may cause severe irritation to the respiratory and digestive tracts with possible burns.^[6]
- Specific Toxicological Data (1-Decanamine):
 - LD50 (Oral, rat): 280 uL/kg^[6]
 - LD50 (Skin, rabbit): 350 uL/kg^[6]
- Target Organs: For 1-Decanamine, target organs include the blood, central nervous system, and blood-forming organs.^[6] Overexposure may lead to methemoglobinemia.^[6]

Applications

While specific applications for **3-Decanamine** are not well-documented, aliphatic amines, in general, have a wide range of industrial and research applications.

- **Intermediates in Organic Synthesis:** They serve as building blocks for more complex molecules. For instance, decylamine has been used in the synthesis of dynole-2-24 and as a modifier in the creation of nanocomposites.[7]
- **Corrosion Inhibitors:** Their ability to form a protective film on metal surfaces makes them useful as corrosion inhibitors.
- **Surfactants and Emulsifiers:** Long-chain amines and their salts can act as cationic surfactants. Decylamine oxide, a derivative, can be used as a low-foaming surfactant in cleaning products.[9]
- **Fungicides:** Some amines are used as intermediates in the production of fungicides.[9]
- **Nanoparticle Synthesis:** They can be used as capping agents to control the size and stability of nanoparticles.[7]

Conclusion

3-Decanamine is a primary aliphatic amine with potential applications in various fields of chemistry and materials science. While specific experimental data for this isomer is limited, the information available for the closely related 1-Decanamine provides valuable insights into its likely properties, reactivity, and potential uses. Further research is needed to fully characterize the specific properties and applications of **3-Decanamine**. This guide serves as a foundational resource for researchers and professionals interested in this compound.

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